

An Overview of (S)-3-Thienylglycine: Physicochemical Properties

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Compound of Interest

Compound Name: (S)-3-Thienylglycine

Cat. No.: B074990

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This document provides core physicochemical data for **(S)-3-Thienylglycine**, an amino acid derivative utilized in proteomics research and as a building block in organic synthesis.^{[1][2][3]} Its distinct thiophene ring structure makes it a valuable component in the development of bioactive molecules.^[1]

Physicochemical Data

The fundamental molecular properties of **(S)-3-Thienylglycine** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design in chemical and pharmaceutical research.

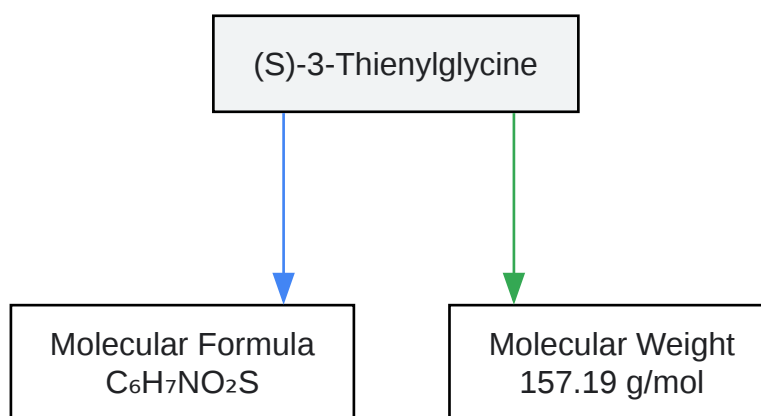
Property	Value
Molecular Formula	C ₆ H ₇ NO ₂ S ^{[1][2][3][4][5]}
Molecular Weight	157.19 g/mol ^{[1][2][3][4][5]}
Synonyms	L-2-(3-Thienyl)glycine, H-L-2-(3-Thienyl)glycine ^[1]
CAS Number	1194-87-2 ^{[1][4]}
Appearance	White powder ^[1]

Methodologies and Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **(S)-3-Thienylglycine** (such as those involving TLC for purity assessment, mentioned to be $\geq 98\%$ ^[4]) are highly specific to the laboratory and application. These protocols are typically developed in-house or adapted from specialized literature and are not publicly available in a standardized format. For researchers requiring such procedures, it is recommended to consult peer-reviewed chemical synthesis journals or detailed patent literature.

Logical Relationships

The following diagram illustrates the direct relationship between the compound and its fundamental chemical identifiers.



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References

- 1. chemimpex.com [chemimpex.com]
- 2. scbt.com [scbt.com]
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- 4. $\geq 98\%$ (TLC) | Sigma-Aldrich [sigmaaldrich.com]

- 5. L-ALPHA-(3-THIENYL)GLYCINE | 1194-87-2 [amp.chemicalbook.com]
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